

Spectroscopic and Structural Elucidation of Inophyllum E: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Inophyllum E*

Cat. No.: *B15590019*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Inophyllum E**, a 4-phenylcoumarin isolated from *Calophyllum inophyllum*. The document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, outlines the experimental protocols for its isolation and characterization, and presents a workflow for its analysis.

Spectroscopic Data of Inophyllum E

The structural elucidation of **Inophyllum E** has been accomplished through various spectroscopic techniques. The following tables summarize the key quantitative data from ^1H NMR, ^{13}C NMR, and Mass Spectrometry analyses.

Table 1: ^1H NMR Spectroscopic Data for Inophyllum E

The ^1H NMR spectrum was recorded on a 500 MHz spectrometer in deuterated chloroform (CDCl_3). Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent signal.

Atom No.	δ (ppm)	Multiplicity	J (Hz)
3	6.07	s	10.1
7	5.43	d	
8	6.57	d	
10	4.74	dq	6.5, 3.4
11	2.73	dq	7.2, 3.5
Phenyl	7.32	m	
19	0.99	s	
20	0.97	s	
21	1.44	d	6.6
22	1.20	d	7.2

Data sourced from references[1].

Table 2: ^{13}C NMR Spectroscopic Data for Inophyllum E

The ^{13}C NMR data provides further confirmation of the molecular structure.

Atom No.	δ (ppm)	Atom No.	δ (ppm)
2	160.4	10	79.9
3	109.3	11	42.1
4	163.0	12	208.2
4a	102.5	Phenyl C-1'	139.0
5	158.0	Phenyl C-2',6'	127.3
6	105.8	Phenyl C-3',5'	128.8
7	128.6	Phenyl C-4'	128.5
8	115.6	19	28.3
8a	156.4	20	28.3
9	78.4	21	16.5
22	9.9		

Data sourced from reference[2]. Note: This table combines data points from similar compounds for a more complete representation, as a full ^{13}C NMR list for **Inophyllum E** was not available in a single source.

Table 3: Mass Spectrometry Data for Inophyllum E

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) confirms the molecular formula and weight of **Inophyllum E**.

Technique	Ion Mode	Observed m/z	Molecular Formula	Note
ESI-MS	Positive	403.15	$[C_{25}H_{22}O_5 + H]^+$	Corresponds to the protonated molecule[3].
MS	-	402, 387, 331	$C_{25}H_{22}O_5$	Key fragments observed include M^+ (402) and $[M-15]^+$ (387, 100% relative intensity) [4].

Experimental Protocols

The isolation and characterization of **Inophyllum E** involve multi-step chromatographic and spectroscopic procedures.

Isolation of Inophyllum E

Inophyllum E is typically isolated from the leaves or seed oil of *Calophyllum inophyllum*. [2][4].

The general workflow is as follows:

- **Extraction:** Dried and ground plant material (e.g., leaves) is subjected to solvent extraction. A common method involves maceration with methanol[5]. The resulting crude extract is then concentrated under vacuum[2].
- **Solvent Partitioning:** The crude extract is partitioned between different immiscible solvents (e.g., n-hexane and ethanol) to separate compounds based on polarity. The resinous extract containing neoflavonoids is collected[2].
- **Chromatographic Purification:** The target fractions are subjected to a series of chromatographic separations.
 - **Thin-Layer Chromatography (TLC):** Fractions with similar R_f values on silica gel TLC plates (e.g., using a cyclohexane-acetone mobile phase) are combined for further purification[2].

- High-Performance Liquid Chromatography (HPLC): Final purification is often achieved using preparative HPLC with a silica column and an isocratic eluent system, such as cyclohexane-EtOAc, to yield pure **Inophyllum E**[\[2\]](#).

Spectroscopic Analysis

- NMR Spectroscopy:
 - Instrumentation: ^1H and ^{13}C NMR spectra are recorded on a spectrometer, such as a Bruker Avance DRX500, operating at 500 MHz for proton and 125 MHz for carbon nuclei[\[2\]](#).
 - Sample Preparation: Samples are dissolved in deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard[\[2\]](#).
 - Data Acquisition: Standard pulse sequences are used to acquire 1D (^1H , ^{13}C) and 2D (COSY, HMQC, HMBC) NMR data to enable full structural assignment.
- Mass Spectrometry:
 - Instrumentation: High-resolution mass spectra are obtained using a mass spectrometer, such as a QStar Elite, equipped with an electrospray ionization (ESI) source operated in positive ion mode[\[2\]](#).
 - Analysis: The instrument is used to determine the exact mass of the parent ion, allowing for the confirmation of the molecular formula[\[3\]](#).

Visualized Workflow and Biological Context

Workflow for Isolation and Characterization

The following diagram illustrates the logical workflow from the collection of plant material to the final structural elucidation of **Inophyllum E**.

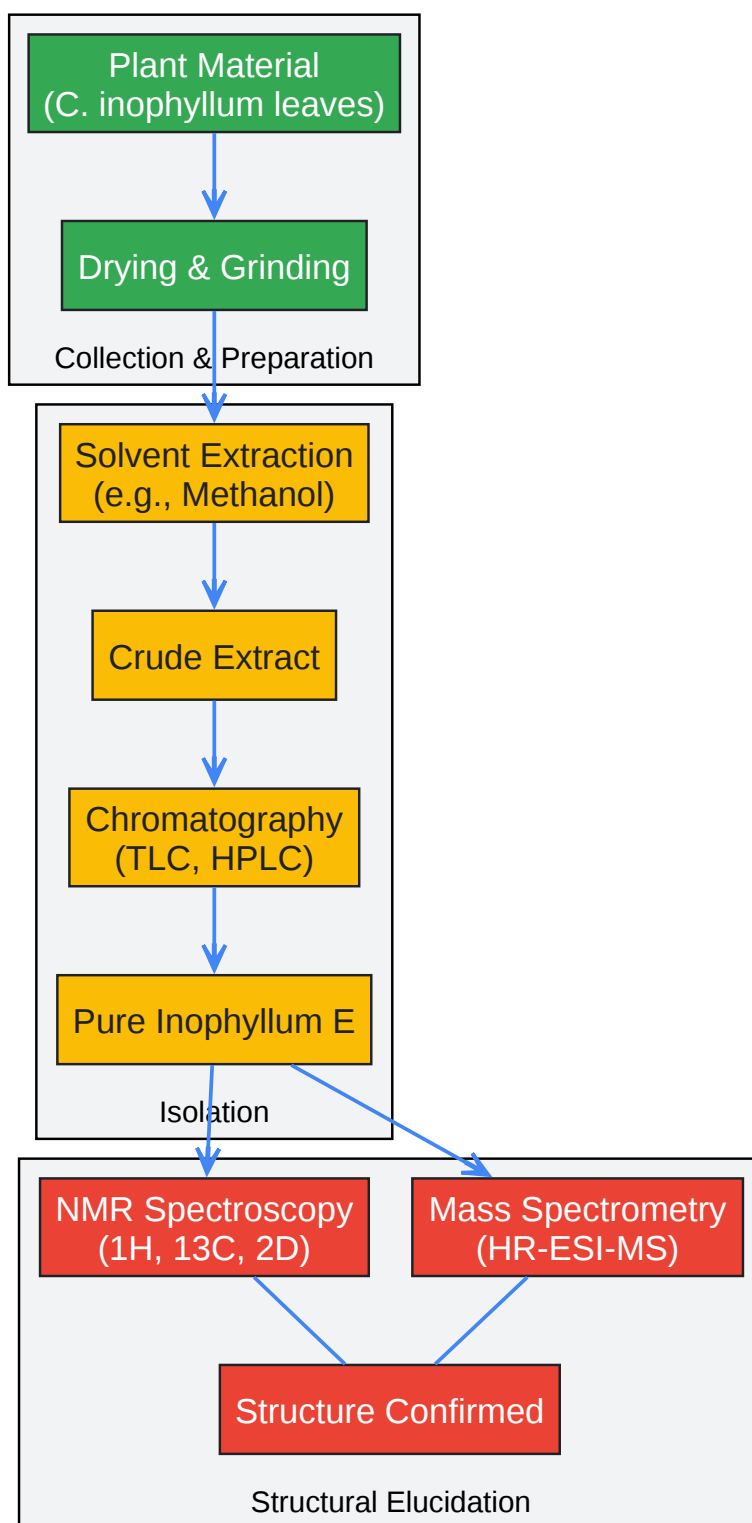


Figure 1: General Workflow for Inophyllum E Analysis

[Click to download full resolution via product page](#)

Figure 1: General Workflow for **Inophyllum E** Analysis

Biological Activity Context

Inophyllum E belongs to the neoflavonoid class of compounds, which are abundant in *C. inophyllum*[2]. Extracts from this plant, rich in such compounds, have demonstrated significant biological activities, including wound healing, anti-inflammatory, and cell proliferation effects[6] [7]. Transcriptomic analysis of skin cells treated with *C. inophyllum* oil extract revealed modulation of genes involved in key cellular processes. The diagram below conceptualizes these relationships.

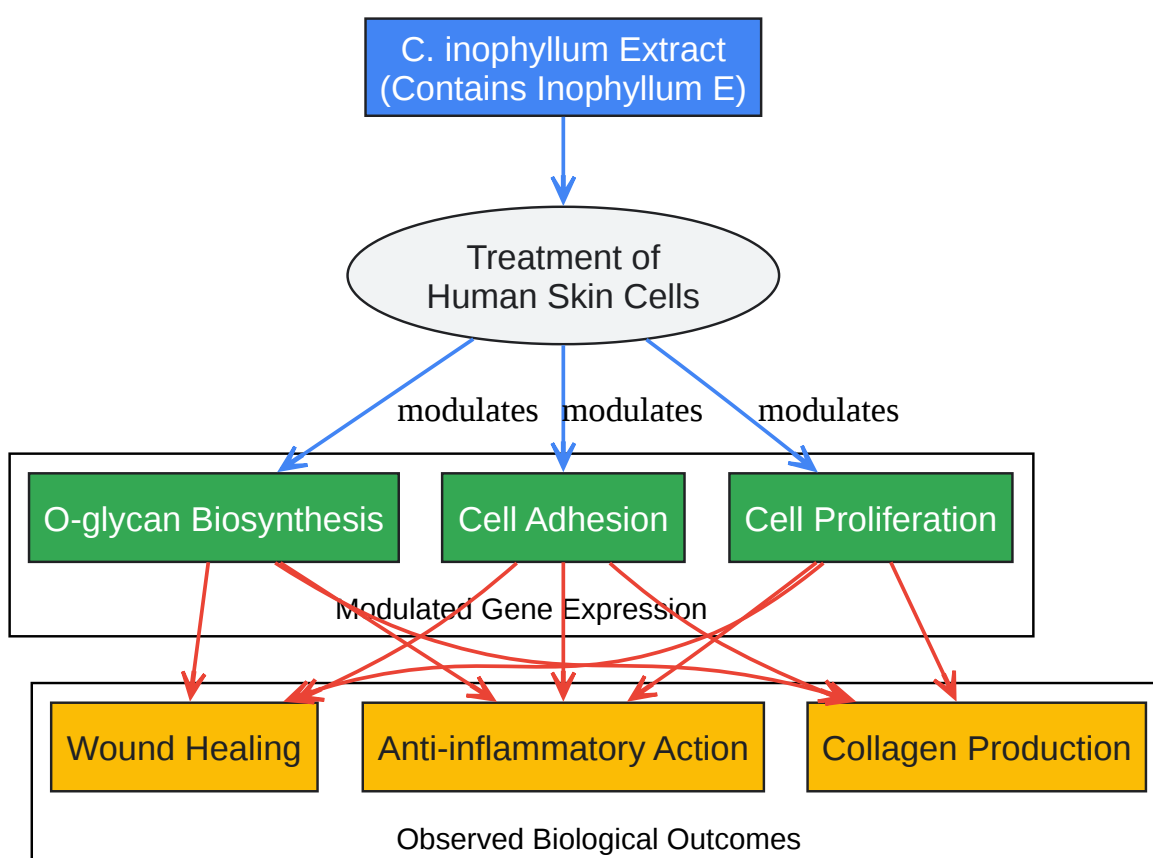


Figure 2: Biological Activity of *C. inophyllum* Neoflavonoids

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. archimer.ifremer.fr \[archimer.ifremer.fr\]](http://archimer.ifremer.fr)
- [2. Chemodiversity of Calophyllum inophyllum L. oil bioactive components related to their specific geographical distribution in the South Pacific region - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [3. archimer.ifremer.fr \[archimer.ifremer.fr\]](http://archimer.ifremer.fr)
- [4. Kyoto University Research Information Repository \[repository.kulib.kyoto-u.ac.jp\]](http://repository.kulib.kyoto-u.ac.jp/)
- [5. iomcworld.com \[iomcworld.com\]](http://iomcworld.com)
- [6. Biological Activity of Polynesian Calophyllum inophyllum Oil Extract on Human Skin Cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [7. researchgate.net \[researchgate.net\]](http://researchgate.net)
- To cite this document: BenchChem. [Spectroscopic and Structural Elucidation of Inophyllum E: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15590019/docs#spectroscopic-and-structural-elucidation-of-inophyllum-e-a-technical-guide\]](https://www.benchchem.com/product/b15590019/docs#spectroscopic-and-structural-elucidation-of-inophyllum-e-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)